

Comprehensive Application Notes and Protocols: 2-Methylundecanol in Fragrance Compounds

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Compound Focus: 2-Methyl-1-undecanol

CAS No.: 10522-26-6

Cat. No.: S573240

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Chemical Identification and Physicochemical Properties

2-Methylundecanol (CAS Registry Number: 10522-26-6) is a branched-chain saturated alcohol belonging to the fragrance structural group of **branched chain saturated alcohols**. The common characteristic structural elements of this group include one hydroxyl group per molecule and a C₄–C₁₂ carbon chain with one or several methyl side chains [1]. This **long-chain primary alcohol** features a 2-methyl branch at the 1-position of the undecanol chain, forming a clear, colorless liquid with a slightly sweet, floral odor that makes it valuable in fragrance applications [2].

Physicochemical Profile

The compound's molecular formula is C₁₂H₂₆O, with a molecular weight of 186.33 g/mol [2]. It demonstrates **low vapor pressure** (0.00476 mmHg at 25°C) and a **high boiling point** (250.85°C), indicating relatively low volatility which contributes to its performance as a fragrance material with moderate persistence [2]. The density of 2-methylundecanol is approximately 0.8300 g/cm³, and it has a refractive

index of 1.4382 [2]. Additional thermodynamic properties have been calculated using Joback and Crippen methods, providing valuable data for industrial process design and formulation work [3].

Table 1: Physicochemical Properties of 2-Methylundecanol

Property	Value	Unit	Source
CAS Registry Number	10522-26-6	-	[2]
Molecular Formula	C ₁₂ H ₂₆ O	-	[2]
Molecular Weight	186.33	g/mol	[2]
Boiling Point	250.85	°C	[2]
Density	0.8300	g/cm ³	[2]
Refractive Index	1.4382	-	[2]
Vapor Pressure	0.00476	mmHg at 25°C	[2]
Flash Point	100.1	°C	[2]
pKa	15.04±0.10	(Predicted)	[2]

Applications in Fragrance Formulation

Odor Characteristics and Performance

2-Methylundecanol is characterized by its **fresh, floral scent** with slightly sweet undertones, making it a versatile component in fragrance compositions [2]. As a member of the branched chain saturated alcohols group, it functions primarily as a **fragrance ingredient** that imparts a fresh, floral character to perfumes, colognes, and other scented products [1] [2]. In addition to its direct olfactory contribution, it serves as a **blending agent** that enhances the overall fragrance profile and improves harmony between different fragrance notes [2]. The chemical structure of branched chain saturated alcohols like 2-methylundecanol

contributes to their unique odor profiles compared to their straight-chain counterparts, typically offering more complex and desirable sensory characteristics [1].

Usage in Personal Care and Industrial Products

Beyond fine fragrances, 2-methylundecanol finds application in a broad range of products due to its dual functionality as both a fragrance component and a formulation aid. In personal care products, it serves as a **solvent, emollient, and surfactant**, contributing to product texture, feel, and performance while delivering its characteristic fragrance [2]. This multifunctional nature makes it particularly valuable in formulations where space limitations require ingredients that provide multiple benefits. The compound's **chemical stability** and compatibility with various formulation bases enable its use in soaps, detergents, cosmetics, and other scented products where consistent fragrance delivery is essential [2].

Table 2: Applications of 2-Methylundecanol in Various Product Types

Application Area	Primary Function	Secondary Benefits	Typical Use Level
Fine Fragrances	Fresh, floral scent modifier	Blending agent, enhances fragrance harmony	Medium (varies by composition)
Personal Care Products	Fragrance ingredient	Solvent, emollient properties	Low to medium
Cosmetics	Fragrance component	Improves texture and feel	Low
Industrial Applications	Fragrance for masked products	Surfactant properties	Variable

Safety Assessment and Toxicological Profile

Comprehensive Toxicological Evaluation

The Research Institute for Fragrance Materials (RIFM) has conducted a thorough safety assessment of 2-methylundecanol evaluating **genotoxicity, repeated dose toxicity, reproductive toxicity, local respiratory toxicity, phototoxicity/photoallergenicity, skin sensitization, and environmental safety** [4] [5]. The assessment utilized a read-across approach with suitable analogs including 2-butyloctan-1-ol (CAS # 3913-02-8) and 2-ethyl-1-hexanol (CAS # 104-76-7) to address data gaps [4]. The evaluation concluded that 2-methylundecanol is **not genotoxic** and does **not have skin sensitization potential**, supporting its safe use in fragrance applications [4] [5].

For reproductive toxicity and local respiratory toxicity endpoints, the assessment applied the **Threshold of Toxicological Concern (TTC)** approach for a Cramer Class I material, establishing acceptable exposure levels of 0.03 mg/day and 1.4 mg/day, respectively [4] [5]. The repeated dose toxicity endpoint was completed using 2-ethyl-1-hexanol and 1-heptanol, 2-propyl as suitable read-across analogs, resulting in a **Margin of Exposure (MOE) greater than 100**, indicating sufficient safety margins for human use [4]. Similarly, the developmental toxicity endpoint was completed using 2-ethyl-1-hexanol as a suitable read-across analog, also providing an **MOE greater than 100** [4].

Dermatological and Environmental Safety

The phototoxicity/photoallergenicity endpoint was assessed based on UV spectra analysis, with results indicating no significant concerns for phototoxic effects [4]. Environmental safety assessment was conducted according to the RIFM Framework, which evaluates potential ecological impacts throughout the product lifecycle [4] [5]. The comprehensive safety profile supports the use of 2-methylundecanol in fragrance compounds within established guidelines.

Table 3: Safety Assessment Profile of 2-Methylundecanol

Toxicological Endpoint	Assessment Result	Read-Across Analogs Used	MOE/TTC
Genotoxicity	Not genotoxic	2-butyloctan-1-ol, 2-ethyl-1-hexanol	-
Skin Sensitization	No sensitization potential	2-butyloctan-1-ol, 2-ethyl-1-hexanol	-

Toxicological Endpoint	Assessment Result	Read-Across Analogs Used	MOE/TTC
Repeated Dose Toxicity	Acceptable margin	2-ethyl-1-hexanol, 1-heptanol, 2-propyl	MOE > 100
Reproductive Toxicity	Low concern	Cramer Class I TTC	0.03 mg/day
Developmental Toxicity	Acceptable margin	2-ethyl-1-hexanol	MOE > 100
Local Respiratory Toxicity	Low concern	Cramer Class I TTC	1.4 mg/day
Phototoxicity/Photoallergenicity	No significant concern	UV spectra analysis	-

Experimental Protocols

Synthesis and Manufacturing

4.1.1 Hydroformylation Pathway

The synthesis of 2-methylundecanol can be achieved through several industrial routes. One efficient method begins with **dec-1-ene hydroformylation** to produce undecanal [6]. This process involves reacting 1-decene with synthesis gas (a mixture of H₂ and CO) under pressure in the presence of a catalyst, typically rhodium or cobalt based, to generate a mixture of aldehydes, primarily undecanal and 2-methyldecanal [6]. The resulting undecanal then undergoes **hydroxymethylation** with formaldehyde in the presence of a base catalyst such as dibutylamine, yielding 2-methyleneundecanal [6]. The final step involves **hydrogenation** of the double bond and carbonyl reduction, where 2-methyleneundecanal is catalytically hydrogenated under pressure to produce 2-methylundecanol [6]. The final product is purified through **fractional distillation** to achieve the desired purity level [6].

4.1.2 Quality Control and Analysis

For quality control purposes, analytical methods should include **gas chromatography (GC)** with flame ionization detection or mass spectrometry to determine chemical purity and isomeric composition [7]. The

purity specification for fragrance-grade material should be $\geq 98\%$ (GC) [7]. Additional quality parameters include **refractive index** ($n^{25/D}$ 1.430-1.435) and **density** (0.82 g/cm^3) measurements [7]. The appearance should be characterized as a colorless to pale yellow liquid, with color assessment against standard scales such as APHA or Gardner [7].

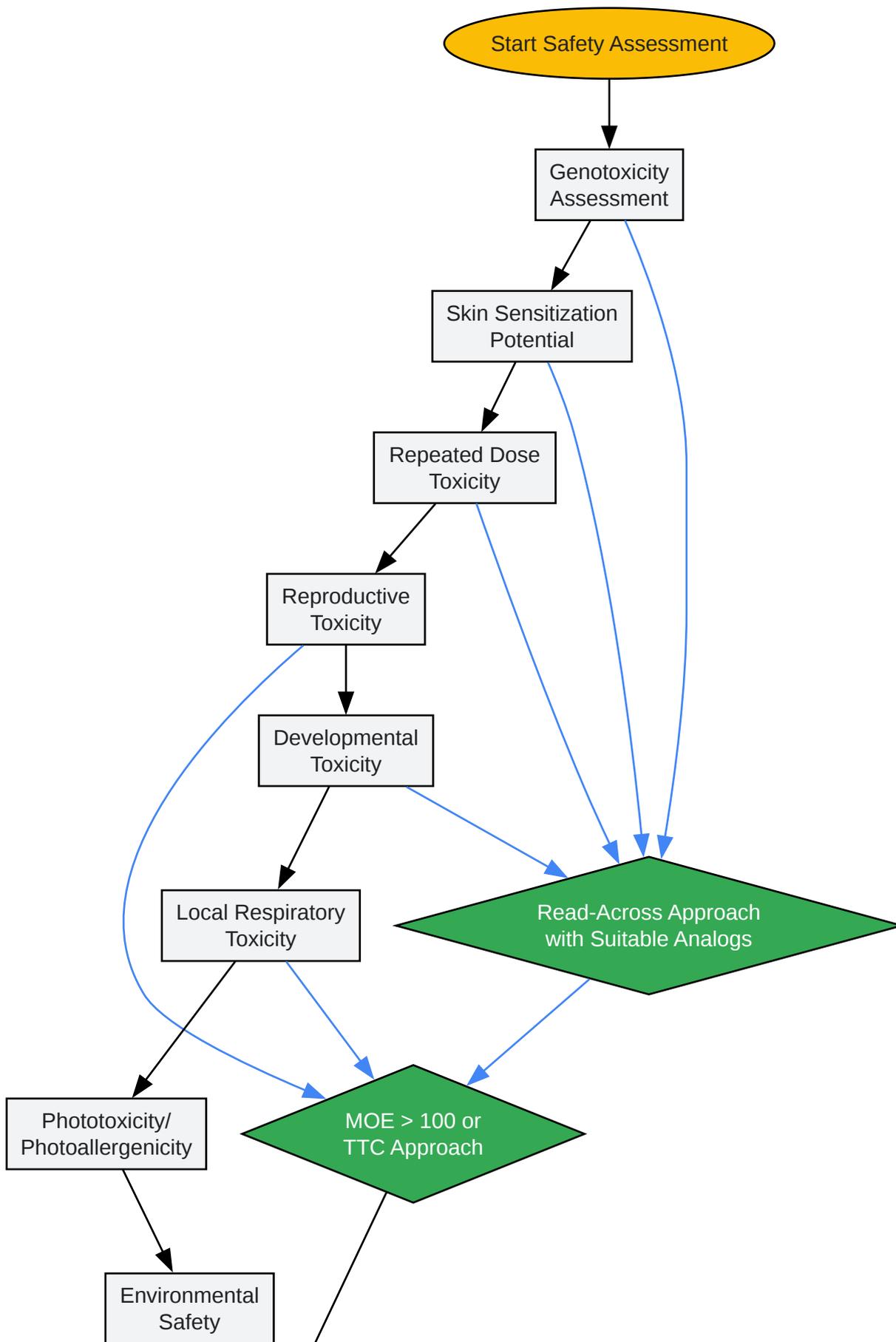
Formulation Guidelines

4.2.1 Incorporation into Fragrance Compounds

When incorporating 2-methylundecanol into fragrance formulations, it is essential to consider its **compatibility with other fragrance ingredients**. As a branched-chain saturated alcohol, it blends well with various fragrance materials including woody, floral, and citrus notes [2]. For optimal performance in fine fragrances, personal care products, and cosmetics, 2-methylundecanol should be incorporated at the appropriate stage of formulation to ensure uniform distribution. In emulsion-based systems, it is recommended to add the compound to the oil phase before emulsification, utilizing its surfactant properties to enhance emulsion stability [2].

4.2.2 Stability Testing Protocol

Stability testing should include assessments under accelerated conditions ($40^\circ\text{C} \pm 2^\circ\text{C}/75\% \text{ RH} \pm 5\% \text{ RH}$) for 1, 2, and 3 months, evaluating appearance, color, odor, and chemical stability. Compatibility with packaging materials should be verified by storage tests in final packaging components under appropriate conditions. The **flash point of 100.1°C** classifies 2-methylundecanol as combustible, requiring appropriate handling precautions during high-temperature processing [2].





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Figure 1: Safety Assessment Workflow for 2-Methylundecanol

Regulatory Status and Handling Considerations

Regulatory Compliance

2-Methylundecanol is approved for use in fragrances and personal care products with established safety profiles under current regulatory frameworks [4] [5]. The compound has been evaluated according to the **RIFM Framework** for environmental safety, addressing potential ecological impacts throughout the product lifecycle [4]. For use in consumer products, compliance with **labeling requirements** may be necessary based on the concentration used in final formulations and the specific product category [4].

Storage and Handling

Proper storage conditions for 2-methylundecanol include **room temperature** environments in tightly sealed containers to prevent oxidation and maintain fragrance quality [7]. Containers should be made of compatible materials such as stainless steel, aluminum, or lined steel to preserve material integrity. The compound should be protected from **extreme temperatures, direct sunlight, and moisture** to ensure stability over time. Based on its hazard classification, appropriate personal protective equipment including gloves and safety glasses is recommended during handling to prevent potential skin or eye contact [2].

Conclusion

2-Methylundecanol represents a valuable fragrance ingredient with versatile applications in fine fragrances, personal care products, and cosmetics. Its favorable safety profile, established through comprehensive assessment using read-across analogs and TTC approaches, supports its use within established guidelines. The compound's unique physicochemical properties, including its stability, moderate volatility, and floral odor characteristics, make it particularly useful in fragrance compositions where fresh, floral notes are desired. Formulation protocols should emphasize proper incorporation techniques and stability assessment to ensure consistent performance in final products. Continued adherence to safety assessment frameworks and regulatory requirements will maintain the responsible use of this material in fragrance applications.

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